

Essential Safety and Logistical Information for Handling SR14150

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Compound of Interest

Compound Name: SR14150

Cat. No.: B1681994

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Disclaimer: A specific Safety Data Sheet (SDS) for **SR14150** is not publicly available. This guide is based on best practices for handling potent, novel research compounds with unknown hazard profiles. All procedures must be conducted in accordance with a thorough, site-specific risk assessment and in compliance with all institutional and regulatory guidelines.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **SR14150**, a NOP receptor agonist. The focus is on providing direct, procedural guidance to ensure the safe handling, use, and disposal of this potent research compound.

Personal Protective Equipment (PPE)

Given the unknown toxicological profile of **SR14150**, a conservative approach to PPE is mandatory. The required level of protection varies with the experimental procedure and the physical form of the compound.

Table 1: Recommended Personal Protective Equipment for Handling **SR14150**

Activity	Recommended PPE	Rationale
Weighing and Dispensing (as powder)	- Full-face powered air-purifying respirator (PAPR) or a fitted N95 respirator within a certified chemical fume hood.- Disposable solid-front lab coat with tight-fitting cuffs.- Double nitrile gloves.- Disposable sleeves.- Safety goggles (if not using a full-face respirator).	High risk of aerosolization and inhalation of potent fine powders. Full respiratory and skin protection is critical to prevent exposure.[1]
Solution Preparation	- Certified chemical fume hood.- Standard lab coat.- Chemical splash goggles or safety glasses with side shields.- Single pair of nitrile gloves.	Reduced risk of aerosolization when handling solutions, but splash and spill hazards remain. Primary containment is achieved with a fume hood.[1]
In Vitro / In Vivo Dosing	- Lab coat.- Safety glasses.- Appropriate chemical-resistant gloves for the solvent being used.	Focus on preventing accidental skin and eye contact during procedural manipulations.
General Laboratory Operations	- Lab coat.- Safety glasses.- Nitrile gloves.	Standard laboratory practice to protect against incidental contact and contamination.[2]

Operational Plan: From Receipt to Disposal

A systematic workflow is essential for the safe management of potent compounds like **SR14150**.

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Labeling:** Ensure the container is clearly labeled with the compound name (**SR14150**), any known hazard information, and the date of receipt.
- **Inventory:** Log the compound into the laboratory's chemical inventory system.

- Storage: Store **SR14150** in a cool, dry, and dark place, away from incompatible materials. A designated, secure storage location, such as a locked cabinet or refrigerator, is recommended.

The following is a generalized protocol for preparing a stock solution of a research chemical for use in cellular or biochemical assays.

- Pre-Weighing Setup:
 - Don the appropriate PPE as specified in Table 1 for handling powders.
 - Decontaminate the weighing area and analytical balance.
 - Use a dedicated set of weighing tools (spatula, weighing paper).
- Weighing:
 - Inside a chemical fume hood or a containment glove box, carefully weigh the desired amount of **SR14150** powder.
 - Handle the compound gently to minimize aerosol generation.
- Solubilization:
 - Transfer the weighed powder to a sterile, appropriate-sized vial (e.g., a glass vial with a PTFE-lined cap).
 - Add the desired volume of a suitable solvent (e.g., DMSO) to achieve the target stock concentration (e.g., 10 mM).
 - Cap the vial securely and vortex until the compound is fully dissolved.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.

- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C or -80°C for long-term stability.

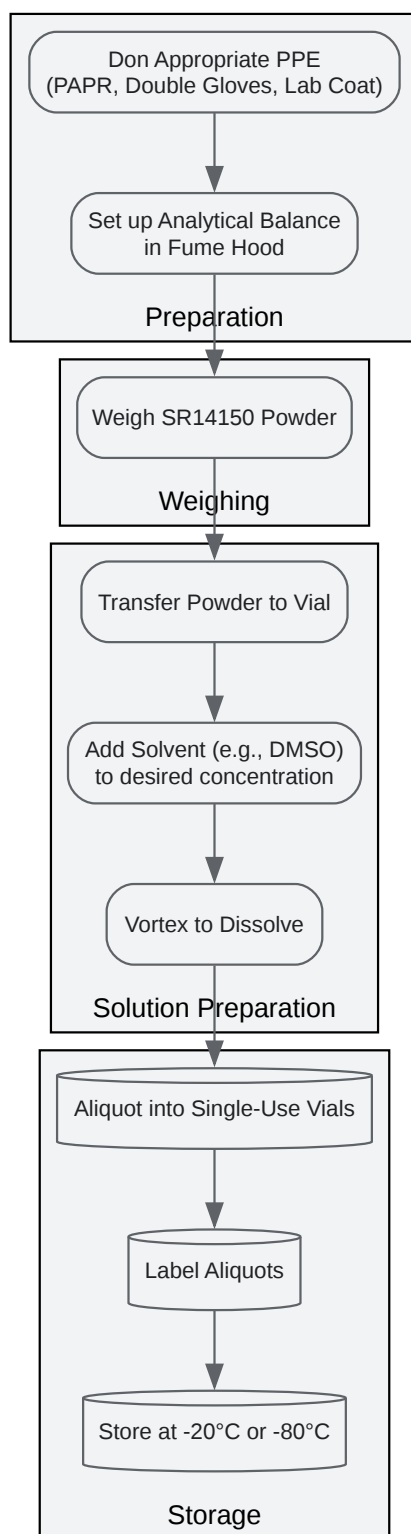


Diagram 1: Workflow for Preparation of SR14150 Stock Solution

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Caption: Workflow for the preparation of a concentrated stock solution of **SR14150**.

Disposal Plan

Proper disposal of **SR14150** and associated waste is critical to prevent environmental contamination and ensure safety.

- **Solid Waste:** All disposable items that have come into contact with **SR14150** (e.g., gloves, weighing paper, pipette tips, vials) should be considered hazardous waste. Place these items in a dedicated, sealed, and clearly labeled hazardous waste container.^[1]
- **Liquid Waste:** Collect all aqueous and solvent-based solutions containing **SR14150** in a sealed, properly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.^[1]
- **General Principle:** All disposal must be carried out in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.
- **Chemical Inactivation (for consideration and validation):** For opioid-like compounds, chemical degradation through methods such as acid hydrolysis may be a possibility to reduce potency before final disposal. Studies have shown that strong acids at high temperatures can degrade opioids.^{[3][4][5]} However, the efficacy and byproducts of such a reaction with **SR14150** are unknown. This method should not be attempted without thorough investigation and validation by qualified personnel.
- **Final Disposal:** All waste, whether chemically treated or not, must be disposed of through an authorized hazardous waste management service. Do not dispose of **SR14150** down the drain or in regular trash.

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References

- 1. benchchem.com [benchchem.com]

- 2. Safety First: Best Practices for Handling Research Chemicals - Omega Chemicals [omegachems.site]
- 3. imcstips.com [imcstips.com]
- 4. forensicrti.org [forensicrti.org]
- 5. Degradation of Opioids and Opiates During Acid Hydrolysis Leads to Reduced Recovery Compared to Enzymatic Hydrolysis - PubMed [pubmed.ncbi.nlm.nih.gov]
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